

Navigating the Isomeric Landscape of C₁₂H₁₄O₂: A Technical Guide

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Compound of Interest

Compound Name: Cyclopentyl benzoate

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The molecular formula C₁₂H₁₄O₂ represents a diverse landscape of isomeric compounds, each with unique chemical structures and, consequently, distinct physical, chemical, and biological properties. This technical guide provides an in-depth overview of prominent isomers of C₁₂H₁₄O₂, focusing on their nomenclature, key data, and relevant biological pathways.

Understanding Isomerism in C₁₂H₁₄O₂

The existence of multiple isomers for a single molecular formula underscores the critical importance of precise nomenclature in chemical and biological research. Trivial or common names can often lead to ambiguity, whereas the International Union of Pure and Applied Chemistry (IUPAC) nomenclature provides a systematic and unambiguous way to identify each distinct molecule. This guide will primarily focus on two well-documented isomers: Ligustilide and 1-Phenylcyclopentanecarboxylic acid, while also acknowledging other notable isomers.

Isomer Focus: Ligustilide

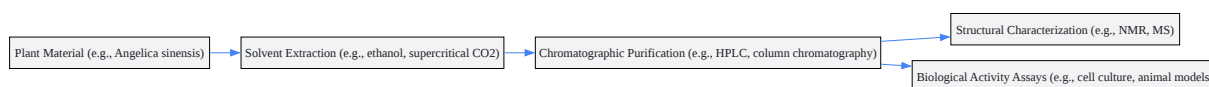
Ligustilide, a naturally occurring phthalide, has garnered significant attention in the scientific community for its diverse pharmacological activities. It is a primary bioactive constituent of several medicinal plants, most notably from the Apiaceae family, such as *Angelica sinensis* (Danggui) and *Ligusticum chuanxiong*.

IUPAC Name and Synonyms

Systematic Name (IUPAC)	Common Synonyms	CAS Registry Number
(3Z)-3-Butylidene-4,5-dihydro-1(3H)-isobenzofuranone	Z-Ligustilide, 3-Butylidene-4,5-dihydrophthalide	4431-01-0[1][2]

Experimental Protocols

Detailed experimental protocols for the isolation, synthesis, and biological evaluation of ligustilide are extensively reported in the scientific literature. A generalized workflow for its extraction and analysis is presented below.

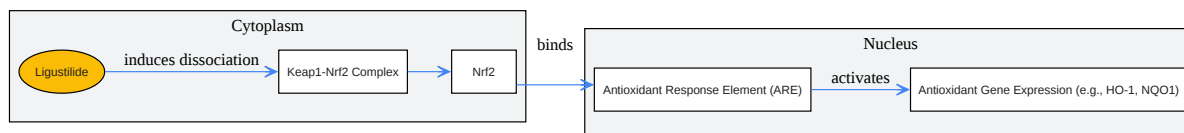


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Caption: Generalized workflow for the extraction and analysis of Ligustilide.

Signaling Pathways

Ligustilide has been shown to modulate a variety of signaling pathways, contributing to its therapeutic potential in a range of diseases. One of the key pathways influenced by ligustilide is the Nrf2/ARE signaling pathway, which plays a crucial role in cellular defense against oxidative stress.



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Caption: Ligustilide-mediated activation of the Nrf2/ARE signaling pathway.

Isomer Focus: 1-Phenylcyclopentanecarboxylic Acid

1-Phenylcyclopentanecarboxylic acid is another isomer of C₁₂H₁₄O₂. While less studied for its biological activities compared to ligustilide, it serves as an important building block in organic synthesis.

IUPAC Name and Synonyms

Systematic Name (IUPAC)	Common Synonyms	CAS Registry Number
1-Phenylcyclopentane-1-carboxylic acid	Cyclopentanecarboxylic acid, 1-phenyl-	77-55-4[3]

Other Notable Isomers of C₁₂H₁₄O₂

A variety of other compounds share the molecular formula C₁₂H₁₄O₂, each with its own set of properties and applications. A selection of these is presented in the table below.

IUPAC Name	Common Synonyms	CAS Registry Number
Isopropyl (2E)-3-phenylprop-2-enoate	Isopropyl cinnamate	7780-06-5[3]
1-(4-Methoxyphenyl)pent-1-en-3-one	104-27-8[3][4]	
4-(4-Hydroxyphenyl)cyclohexan-1-one	4-(4-Oxocyclohexyl)phenol	105640-07-1[3]
4-(3-Methyl-2-butenyloxy)benzaldehyde	p-Isopentenylbenzaldehyde	28090-12-2[3]

This guide serves as a starting point for researchers and professionals working with compounds of the molecular formula C₁₂H₁₄O₂. The isomeric diversity highlighted herein emphasizes the necessity for careful identification and characterization to ensure reproducible and accurate scientific outcomes. Further investigation into the properties and biological activities of the lesser-known isomers may reveal novel therapeutic agents or valuable chemical intermediates.

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References

- 1. Ligustilide | C₁₂H₁₄O₂ | CID 5319022 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. C₁₂H₁₄O₂_Molecular formula [molbase.com]
- 4. 1-(4-Methoxyphenyl)-1-pentene-3-one | C₁₂H₁₄O₂ | CID 61008 - PubChem [pubchem.ncbi.nlm.nih.gov]
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